

Fensulfothion Sulfone-d10: A Technical Guide for Advanced Analytical Applications

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Compound of Interest

Compound Name: *Fensulfothion sulfone-d10*

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An In-depth Examination of its Identification, Properties, and Application as an Internal Standard in Mass Spectrometry

Introduction

Fensulfothion, an organothiophosphate insecticide and nematicide, undergoes metabolic transformation in various biological and environmental systems.[1] A key metabolite in this pathway is fensulfothion sulfone, formed through the oxidation of the sulfinyl group of the parent compound.[1] The accurate quantification of fensulfothion and its metabolites is crucial for food safety, environmental monitoring, and toxicological studies. To achieve the high degree of accuracy and precision required in these analyses, especially when employing mass spectrometry-based methods, stable isotope-labeled internal standards are indispensable.[2] This technical guide provides a comprehensive overview of **fensulfothion sulfone-d10**, a deuterated analog of fensulfothion sulfone, designed for use as an internal standard in demanding analytical applications.

Core Identification and Properties

Fensulfothion sulfone-d10 is a stable isotope-labeled form of fensulfothion sulfone, where ten hydrogen atoms have been replaced with deuterium. This isotopic labeling results in a

molecule that is chemically identical to the native compound but has a higher molecular weight, allowing for its differentiation in mass spectrometric analysis.

Property	Value	Source
Chemical Name	O,O-Diethyl-d10 O-[4-(methylsulfonyl)phenyl] phosphorothioate	-
Synonyms	Dasanit Sulfone-d10, Dasanit Sulphone-d10	[3]
CAS Number	2732982-58-8	-
Unlabeled CAS Number	14255-72-2	[4]
Molecular Formula	C ₁₁ H ₇ D ₁₀ O ₅ PS ₂	[3]
Molecular Weight	334.42 g/mol	[3]

Physicochemical Properties (of unlabeled Fensulfothion Sulfone)

Property	Value	Source
Physical State	Solid	[5]
Color	Colorless	[5]
Melting Point	44 °C	[5]
Boiling Point	Undetermined	[5]
Flash Point	211 °C	[5]
Solubility in Water	Soluble	[5]
Density	1.3 g/cm ³ at 20 °C	[5]

Synthesis and Metabolic Formation

Metabolic Pathway of Fensulfothion

Fensulfothion is metabolized in organisms and the environment through oxidative and hydrolytic pathways.[1] The formation of fensulfothion sulfone is a critical step in this process. The metabolic cascade generally proceeds as follows:

Caption: Metabolic pathway of fensulfothion to its sulfone and oxygen analog sulfone.

Chemical Synthesis of **Fensulfothion Sulfone-d10**

A detailed, publicly available, step-by-step synthesis protocol for **fensulfothion sulfone-d10** is not readily found in the scientific literature. However, a plausible synthetic route can be inferred from general organic chemistry principles for the synthesis of phosphorothioates, sulfones, and deuterated compounds.

A likely approach would involve a multi-step synthesis:

- **Synthesis of Deuterated Diethyl Phosphorothioate:** This would likely start from deuterated ethanol (ethanol-d6 or ethanol-d5), which is then reacted with a phosphorus and sulfur source to form the deuterated diethyl phosphorothioate moiety.
- **Synthesis of 4-(Methylsulfonyl)phenol:** This involves the oxidation of 4-(methylthio)phenol to the corresponding sulfone.
- **Coupling Reaction:** The final step would be the coupling of the deuterated diethyl phosphorothioate with 4-(methylsulfonyl)phenol to yield the final product, O,O-diethyl-d10 O-[4-(methylsulfonyl)phenyl] phosphorothioate.

This generalized pathway is illustrated below:

Caption: A generalized synthetic pathway for **fensulfothion sulfone-d10**.

Analytical Methodology: Application as an Internal Standard

The primary application of **fensulfothion sulfone-d10** is as an internal standard for the quantification of fensulfothion and its metabolites by isotope dilution mass spectrometry, most commonly with Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Rationale for Use as an Internal Standard

Isotopically labeled internal standards are considered the gold standard in quantitative mass spectrometry for several reasons:[2][6]

- **Correction for Matrix Effects:** Complex matrices, such as food and environmental samples, can cause ion suppression or enhancement, leading to inaccurate quantification. As the deuterated standard co-elutes with the analyte and has nearly identical physicochemical properties, it experiences the same matrix effects, allowing for accurate correction.
- **Compensation for Sample Loss:** Losses during sample preparation (extraction, cleanup) are accounted for, as both the analyte and the internal standard are lost proportionally.
- **Improved Precision and Accuracy:** The use of an internal standard corrects for variations in injection volume and instrument response, leading to higher precision and accuracy.

Experimental Protocol: UPLC-MS/MS Analysis

The following is a detailed protocol for the analysis of fensulfothion and its metabolites using **fensulfothion sulfone-d10** as an internal standard. This protocol is based on established methods for the analysis of organophosphate pesticides in complex matrices.[7]

1. Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique for pesticide residue analysis in food matrices.

- **Homogenization:** Homogenize 10-15 g of the sample.
- **Extraction:**
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add a known amount of **fensulfothion sulfone-d10** internal standard solution.
 - Add 10 mL of acetonitrile.

- Add QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
- Shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing primary secondary amine (PSA) sorbent and anhydrous magnesium sulfate.
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 5 minutes.
- Final Preparation:
 - Filter the supernatant through a $0.22 \mu\text{m}$ filter.
 - Transfer to an autosampler vial for UPLC-MS/MS analysis.

Caption: Experimental workflow for sample preparation using the QuEChERS method.

2. UPLC-MS/MS Instrumental Analysis

- UPLC System: A high-performance UPLC system capable of generating sharp peaks and providing good separation.
- Chromatographic Column: A C18 reversed-phase column is commonly used for the separation of organophosphate pesticides.
- Mobile Phase: A gradient of water and methanol or acetonitrile, both containing a small amount of formic acid (e.g., 0.1%) to improve ionization.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- Detection Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.

MRM Transitions

The selection of appropriate MRM transitions (precursor ion → product ion) is critical for the selective detection of the analytes and the internal standard.

Compound	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Fensulfothion	309.1	157.1	129.1
Fensulfothion Sulfone	325.0	173.0	109.0
Fensulfothion Sulfone-d10	335.1	178.1	114.1
Fensulfothion Oxygen Analog	293.1	157.1	129.1
Fensulfothion Oxygen Analog Sulfone	309.0	173.0	109.0

Note: The MRM transitions for **fensulfothion sulfone-d10** are predicted based on the fragmentation pattern of the unlabeled compound and the mass shift due to deuteration. These transitions should be optimized empirically on the specific instrument being used.

Data Analysis and Quantification

Quantification is performed by calculating the ratio of the peak area of the analyte to the peak area of the internal standard (**fensulfothion sulfone-d10**). A calibration curve is constructed by plotting this ratio against the concentration of the analyte in a series of calibration standards. The concentration of the analyte in the unknown sample is then determined from this calibration curve. This ratiometric approach effectively mitigates the sources of error discussed previously.

Conclusion

Fensulfothion sulfone-d10 is an essential tool for researchers and analytical scientists requiring accurate and precise quantification of fensulfothion and its metabolites. Its use as an internal standard in UPLC-MS/MS methods, coupled with a robust sample preparation technique like QuEChERS, provides a self-validating system that ensures the reliability and

defensibility of analytical data. This in-depth understanding of its properties, metabolic origin, and application is vital for its effective implementation in food safety, environmental analysis, and toxicology research.

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